

Technical Whitepaper: 2-Chloro-3,6-difluoropyridine as a Strategic Intermediate

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Compound of Interest

Compound Name: 2-Chloro-3,6-difluoropyridine

Cat. No.: B12984236

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Executive Summary

2-Chloro-3,6-difluoropyridine is a tri-substituted pyridine scaffold increasingly utilized in the discovery of central nervous system (CNS) agents, particularly GPR17 modulators for the treatment of demyelinating diseases like Multiple Sclerosis. Its unique substitution pattern—featuring a reactive chlorine at the ortho position flanked by fluorine atoms—provides a versatile handle for nucleophilic aromatic substitution (

) and metal-catalyzed cross-coupling reactions, enabling the precise construction of complex bioactive molecules.

Chemical Identity & Physical Properties

This compound is defined by the specific arrangement of halogens which dictates its reactivity profile. The chlorine atom at position 2 is highly activated due to the inductive effects of the adjacent ring nitrogen and the fluorine at position 3.

Property	Data
Chemical Name	2-Chloro-3,6-difluoropyridine
CAS Registry Number	1807031-39-5
Molecular Formula	C
	H
	ClF
	N
Molecular Weight	149.53 g/mol
SMILES	<chem>FC1=CC=C(F)C(Cl)=N1</chem>
Appearance	Colorless to light yellow liquid
Boiling Point	~135–140 °C (Predicted/Analogous)
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water

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Note on Nomenclature: The numbering priority assigns the ring nitrogen as position 1. The substituents are numbered to give the lowest locant set. Numbering counter-clockwise yields 2-chloro-3,6-difluoro, which is preferred over 6-chloro-2,5-difluoro.

Synthesis & Manufacturing Protocol

The most robust synthetic route avoids the use of unstable diazonium intermediates, instead utilizing a regioselective rearrangement of a pyridine-N-oxide precursor. This method ensures high regiocontrol, directing the chlorine to the vacant alpha-position.

Core Synthetic Pathway

- N-Oxidation: Conversion of commercially available 2,5-difluoropyridine to its N-oxide using urea hydrogen peroxide (UHP) and trifluoroacetic anhydride (TFAA).
- Regioselective Chlorination: Treatment with phosphorus oxychloride (POCl₃)
) . The mechanism involves the formation of a chlorophosphonium intermediate followed by nucleophilic attack of chloride at the alpha position (C6 of the original ring), resulting in deoxygenative chlorination.

Experimental Protocol (Step-by-Step)

Step 1: Synthesis of 2,5-Difluoropyridine-1-oxide

- Reagents: 2,5-Difluoropyridine (1.0 eq), Urea Hydrogen Peroxide (3.0 eq), Trifluoroacetic Anhydride (2.5 eq).^[1]
- Solvent: Dichloromethane (DCM).^[1]
- Procedure: Dissolve 2,5-difluoropyridine in DCM. Add UHP. Dropwise add TFAA at 0°C (exothermic). Stir at 25°C for 16 hours. Quench with saturated NaHCO₃.^[1] Extract with DCM, dry over MgSO₄, and concentrate.^[1]

Step 2: Synthesis of **2-Chloro-3,6-difluoropyridine**

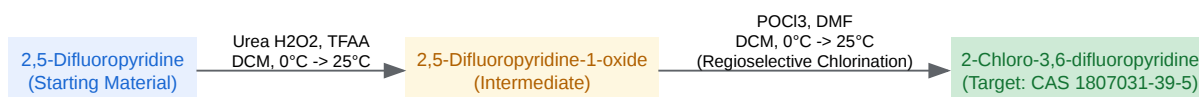
- Reagents: 2,5-Difluoropyridine-1-oxide (1.0 eq), POCl₃ (2.0 eq), DMF (catalytic/additive).
- Solvent: DCM.
- Procedure: Dissolve the N-oxide in DCM. Add POCl₃ dropwise at 0°C. Stir at 25°C for 16 hours.
- Workup: Pour into saturated Na

CO

(careful gas evolution). Extract with Methyl tert-butyl ether (MTBE). Dry and concentrate.

- Purification: Flash column chromatography or vacuum distillation.

Reaction Workflow Diagram



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Figure 1: Two-step synthesis via N-oxide activation, ensuring regioselective chlorination at the C6 position (becoming C2 in the final product).

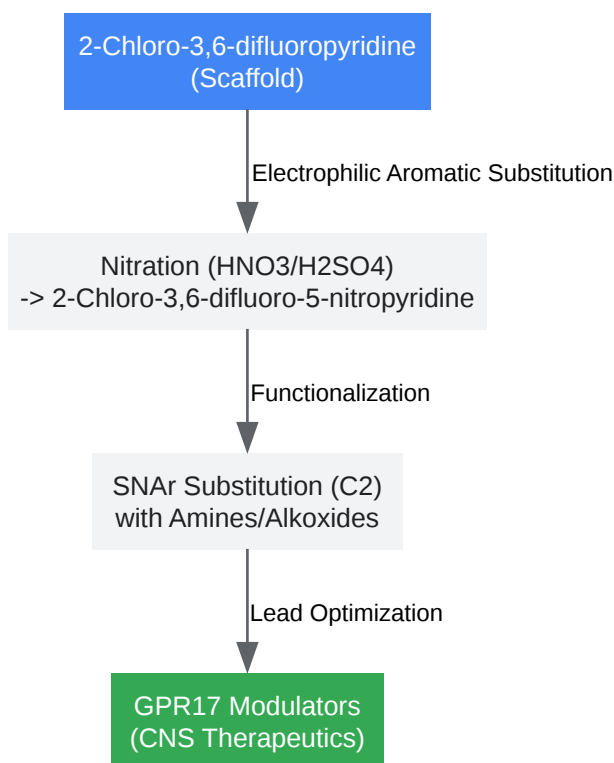
Applications in Drug Discovery

The **2-chloro-3,6-difluoropyridine** scaffold is a critical building block for GPR17 antagonists. GPR17 is a G-protein-coupled receptor involved in the maturation of oligodendrocytes; its inhibition is a therapeutic strategy for remyelination in Multiple Sclerosis.

Mechanism of Scaffold Utility

- **C2-Chlorine:** Acts as a "warhead" for reactions with amines or alkoxides, or as a partner for Suzuki/Buchwald couplings to attach aryl or heteroaryl groups.
- **C3-Fluorine:** Increases the electrophilicity of the C2 position (ortho-effect) and modulates the pK_a of the pyridine nitrogen.
- **C6-Fluorine:** Blocks metabolic oxidation at the susceptible alpha-position and provides a secondary handle for further functionalization if needed.

Downstream Synthesis Logic



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Figure 2: Application of the scaffold in generating GPR17 modulators via nitration and subsequent substitution.

Safety & Handling

As a halogenated pyridine, this compound requires strict adherence to safety protocols.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Handling: Perform all operations in a fume hood. Avoid contact with strong oxidizing agents.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.

References

- GPR17 Modulators Patent: WO2024104462A1 - Gpr17 modulators and uses thereof. (Describes the specific synthesis of CAS 1807031-39-5 from 2,5-difluoropyridine).

- Chemical Identity: **2-Chloro-3,6-difluoropyridine** Product Page. BLD Pharm.
- Related Isomer Data: Synthesis of fluorinated pyridines via N-oxide rearrangement. (General methodology reference). Journal of Organic Chemistry.

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Sources

- [1. WO2024104462A1 - Gpr17 modulators and uses thereof - Google Patents \[patents.google.com\]](#)
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